

Introduction to Augustine Therapeutics and the Focus on HDAC6

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Compound of Interest

Compound Name: *Angustin B*

Cat. No.: *B563228*

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Initial research on the topic "Augustine" in the context of structure-activity relationship studies indicates that "Augustine" refers to Augustine Therapeutics, a biopharmaceutical company. Augustine Therapeutics is dedicated to developing novel therapies for neurological diseases, with a primary focus on selective Histone Deacetylase 6 (HDAC6) inhibitors. Their lead candidate, AGT-100216, is in development for the treatment of Charcot-Marie-Tooth (CMT) disease, a group of inherited peripheral neuropathies.

Due to the proprietary nature of drug development, detailed structure-activity relationship (SAR) data for Augustine Therapeutics' specific compounds, such as AGT-100216, are not publicly available. Therefore, this guide will provide a comprehensive comparison of the SAR of selective HDAC6 inhibitors based on publicly available scientific literature. This will offer valuable insights into the chemical features that govern the potency and selectivity of this important class of therapeutic agents.

HDAC6 as a Therapeutic Target in Peripheral Neuropathy

HDAC6 is a unique member of the histone deacetylase family, primarily located in the cytoplasm. One of its key substrates is α -tubulin, a major component of microtubules. Microtubules are essential for axonal transport, the process of moving mitochondria, proteins, and other vital components along the axons of neurons. In several peripheral neuropathies, including CMT, the deacetylation of α -tubulin by HDAC6 is dysregulated, leading to impaired axonal transport and subsequent nerve degeneration. By inhibiting HDAC6, the acetylation of

α -tubulin can be restored, thereby rescuing axonal transport and offering a promising therapeutic strategy.

Structure-Activity Relationship of Selective HDAC6 Inhibitors

The general pharmacophore for HDAC6 inhibitors consists of three key components:

- **Zinc-Binding Group (ZBG):** This group chelates the zinc ion in the active site of the HDAC enzyme. The most common ZBG is the hydroxamic acid moiety (-CONHOH), which is a potent zinc binder but can sometimes be associated with off-target effects and metabolic instability.
- **Linker:** This component connects the ZBG to the cap group and occupies the hydrophobic channel of the HDAC active site. The length and rigidity of the linker are crucial for isoform selectivity.
- **Cap Group:** This is a typically aromatic or heteroaromatic group that interacts with the rim of the active site. Modifications to the cap group are a primary strategy for achieving selectivity among different HDAC isoforms.

Comparison of Hydroxamate-Based HDAC6 Inhibitors

Hydroxamic acid-based inhibitors are the most extensively studied class of HDAC inhibitors. The following table summarizes the SAR of a series of hydroxamate-based HDAC6 inhibitors, highlighting the impact of modifications to the cap group on HDAC6 potency and selectivity over other HDAC isoforms.

Compound	Cap Group Modification	HDAC6 IC50 (nM)	HDAC1 IC50 (nM)	Selectivity (HDAC1/HDAC 6)
Tubastatin A	3-(Biphenyl-4-yl)propyl at the indole nitrogen	15	1200	80
Analog 1	3-(Phenyl)propyl at the indole nitrogen	28	1500	54
Analog 2	3-(4-Fluorophenyl)propyl at the indole nitrogen	18	1350	75
Analog 3	3-(4-Methoxyphenyl)propyl at the indole nitrogen	45	2100	47
Analog 4	2-(Biphenyl-4-yl)ethyl at the indole nitrogen	55	>10000	>182

Data compiled from various public sources. IC50 values are approximate and for comparative purposes.

Key SAR Insights for Hydroxamate-Based Inhibitors:

- The size and nature of the substituent on the cap group significantly influence HDAC6 potency and selectivity.
- A biphenyl group (Tubastatin A) generally confers high potency and good selectivity.
- Modifications to the terminal phenyl ring of the biphenyl group can alter potency.

- The length of the alkyl linker between the indole and the phenyl ring also plays a role in selectivity.

Comparison of Benzofuran-Based HDAC6 Inhibitors

To overcome some of the limitations of hydroxamic acids, researchers have explored alternative ZBGs and cap groups. Benzofuran derivatives have emerged as a promising class of HDAC6 inhibitors.

Compound	R1 Substitution	R2 Substitution	HDAC6 IC50 (nM)
BF-1	H	H	85
BF-2	F	H	42
BF-3	Cl	H	35
BF-4	H	CH3	110
BF-5	F	CH3	68

Data compiled from various public sources. IC50 values are approximate and for comparative purposes.

Key SAR Insights for Benzofuran-Based Inhibitors:

- The benzofuran scaffold serves as an effective cap group for HDAC6 inhibitors.
- Substitution at the R1 position with electron-withdrawing groups like fluorine and chlorine enhances HDAC6 inhibitory activity.
- Substitution at the R2 position with a methyl group tends to decrease potency.

Experimental Protocols

Fluorometric HDAC6 Enzymatic Assay

This assay is used to determine the in vitro potency of compounds against the HDAC6 enzyme.

Materials:

- Recombinant human HDAC6 enzyme
- Fluorogenic HDAC6 substrate (e.g., Boc-Lys(Ac)-AMC)
- HDAC assay buffer (e.g., 50 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂)
- Developer solution (e.g., containing Trichostatin A and a trypsin-like protease)
- Test compounds dissolved in DMSO
- 96-well black microplates
- Fluorometric plate reader (Excitation: 360 nm, Emission: 460 nm)

Protocol:

- Prepare a serial dilution of the test compounds in HDAC assay buffer. The final DMSO concentration should be kept below 1%.
- In a 96-well plate, add 50 µL of HDAC assay buffer to each well.
- Add 2 µL of the diluted test compounds to the respective wells. Include wells for a positive control (no inhibitor) and a negative control (a known potent HDAC6 inhibitor like Tubastatin A).
- Add 20 µL of the recombinant HDAC6 enzyme solution to all wells except the blank (no enzyme) wells.
- Incubate the plate at 37°C for 15 minutes.
- Start the enzymatic reaction by adding 20 µL of the fluorogenic HDAC6 substrate to all wells.
- Incubate the plate at 37°C for 60 minutes.
- Stop the reaction by adding 10 µL of the developer solution to each well.
- Incubate the plate at 37°C for 15 minutes to allow for the development of the fluorescent signal.

- Read the fluorescence intensity using a microplate reader.
- Calculate the percent inhibition for each compound concentration and determine the IC₅₀ value by fitting the data to a dose-response curve.

Western Blot for α -Tubulin Acetylation

This cellular assay is used to assess the ability of a compound to inhibit HDAC6 activity within cells, leading to an increase in the acetylation of its substrate, α -tubulin.

Materials:

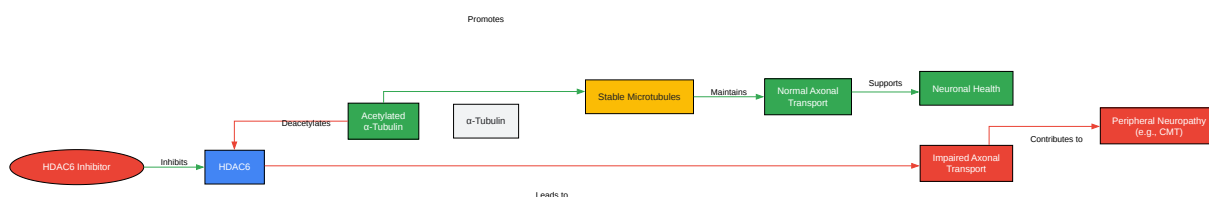
- Cell line (e.g., SH-SY5Y neuroblastoma cells)
- Cell culture medium and supplements
- Test compounds dissolved in DMSO
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA protein assay kit
- SDS-PAGE gels
- PVDF membranes
- Transfer buffer
- Blocking buffer (e.g., 5% non-fat milk in TBST)
- Primary antibodies: anti-acetylated- α -tubulin and anti- α -tubulin (as a loading control)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

Protocol:

- Seed cells in a multi-well plate and allow them to adhere overnight.
- Treat the cells with various concentrations of the test compounds for a specified period (e.g., 24 hours).
- Wash the cells with ice-cold PBS and lyse them with lysis buffer.
- Centrifuge the lysates to pellet cell debris and collect the supernatant.
- Determine the protein concentration of each lysate using the BCA protein assay.
- Normalize the protein concentrations and prepare samples for SDS-PAGE by adding Laemmli buffer and boiling.
- Load equal amounts of protein per lane and separate the proteins by SDS-PAGE.
- Transfer the separated proteins to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary antibody against acetylated- α -tubulin overnight at 4°C.
- Wash the membrane with TBST and then incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again with TBST.
- Apply the chemiluminescent substrate and visualize the protein bands using an imaging system.
- Strip the membrane and re-probe with the primary antibody against total α -tubulin to ensure equal protein loading.
- Quantify the band intensities to determine the relative increase in α -tubulin acetylation.

Visualizations

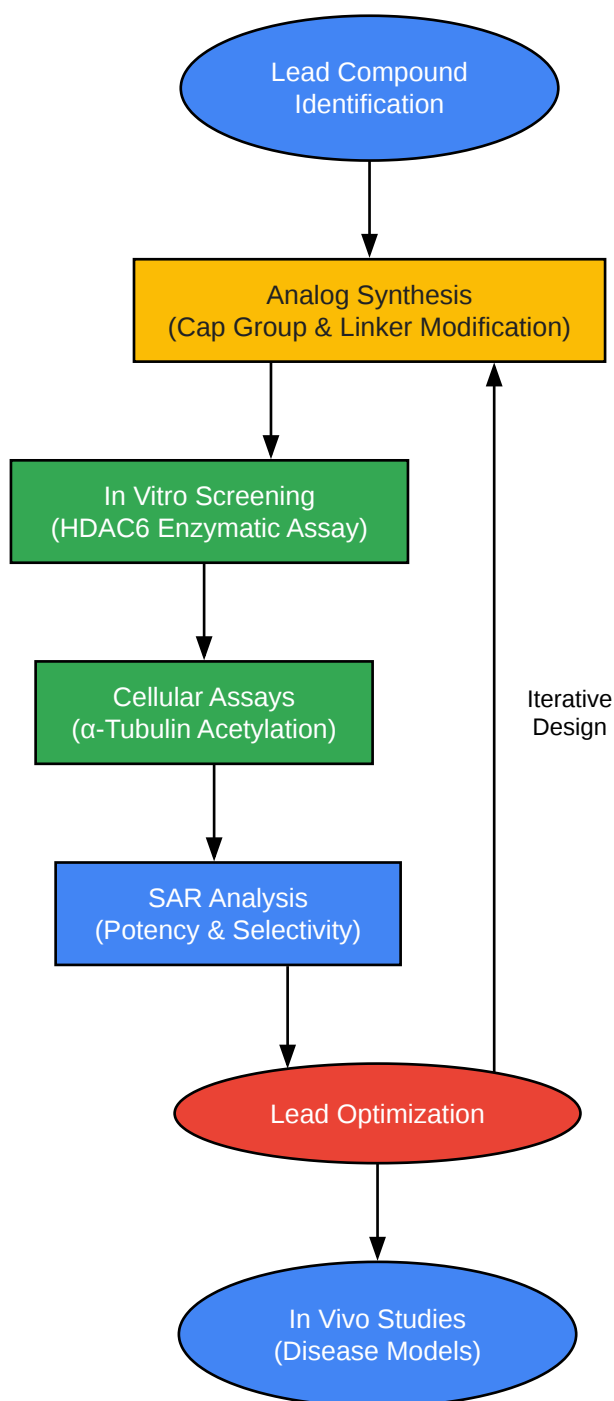
HDAC6 Signaling Pathway in Peripheral Neuropathy



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Caption: Role of HDAC6 in peripheral neuropathy and the effect of its inhibition.

Experimental Workflow for SAR Studies of HDAC6 Inhibitors



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Caption: A typical workflow for the structure-activity relationship (SAR) studies of HDAC6 inhibitors.

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